

"ALK kinase inhibitor-1" solubility and stability in DMSO

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Compound of Interest

Compound Name: ALK kinase inhibitor-1

Cat. No.: B610685

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Technical Support Center: ALK Kinase Inhibitor-1

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for working with "ALK kinase inhibitor-1," focusing on its solubility and stability in Dimethyl Sulfoxide (DMSO).

Important Advisory: Compound Identification

It is critical to note that "ALK kinase inhibitor-1" is a non-specific designation used by various suppliers for different chemical entities. Researchers must verify the specific compound by its CAS number and molecular weight to ensure the accuracy of experimental data and interpretation. The information provided herein is generalized and should be adapted based on the specific inhibitor being used.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **ALK kinase inhibitor-1**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing stock solutions of **ALK kinase inhibitor-1**. It is a polar aprotic solvent capable of dissolving a wide range of organic compounds, including many kinase inhibitors.

Q2: What is the solubility of **ALK kinase inhibitor-1** in DMSO?

A2: The solubility of "**ALK kinase inhibitor-1**" in DMSO can vary significantly depending on the specific compound. It is essential to consult the manufacturer's product data sheet. Reported solubilities for different compounds marketed under this name range from 25 mg/mL to 100 mg/mL.^{[1][2][3][4][5]} Sonication may be recommended to achieve maximum solubility.^[1]

Q3: How should I prepare a stock solution of **ALK kinase inhibitor-1** in DMSO?

A3: To prepare a stock solution, add the appropriate volume of anhydrous, high-purity DMSO to the vial containing the powdered compound. Vortex thoroughly to ensure complete dissolution. If the compound does not dissolve readily, gentle warming to 37°C or sonication in a water bath for a few minutes can be applied.^[6] Visually inspect the solution to confirm that it is clear and free of particulates.

Q4: How should I store the powdered **ALK kinase inhibitor-1** and its DMSO stock solution?

A4: Proper storage is crucial for maintaining the integrity of the inhibitor.

- Powder: Store the solid compound at -20°C for long-term stability, which can be up to three years.^{[1][2][3][5]}
- DMSO Stock Solution: For long-term storage, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C.^{[1][2][5]} Under these conditions, the solution can be stable for 6 months to a year. For short-term storage (up to one month), -20°C is acceptable.^{[5][7]}

Q5: Why is it important to use anhydrous DMSO?

A5: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can decrease the solubility of hydrophobic compounds, potentially leading to their precipitation.^{[3][4]} It can also contribute to the degradation of the compound over time, especially during freeze-thaw cycles. Therefore, it is highly recommended to use fresh, anhydrous DMSO from a sealed container.

Troubleshooting Guides

Issue 1: The inhibitor is not fully dissolving in DMSO.

- Possible Cause: Insufficient mixing or the solubility limit has been exceeded.
- Troubleshooting Steps:
 - Vortexing: Ensure the solution has been vortexed vigorously.
 - Sonication: Place the vial in a sonicator bath for several minutes to aid dissolution.[\[1\]](#)
 - Gentle Warming: Briefly warm the solution to 37°C.
 - Check Concentration: Verify that the intended concentration does not exceed the manufacturer's specified solubility limit.

Issue 2: The inhibitor precipitates when diluted into aqueous media (e.g., cell culture medium).

- Possible Cause: The inhibitor has low solubility in aqueous solutions, and the dilution process causes it to crash out of solution.
- Troubleshooting Steps:
 - Lower Final Concentration: The most direct solution is to use a lower final concentration of the inhibitor in your experiment.
 - Stepwise Dilution: Instead of a single large dilution, perform serial dilutions in the aqueous medium.
 - Rapid Mixing: Add the DMSO stock solution to the aqueous medium while vortexing or swirling to ensure rapid and even dispersion.
 - Pre-warm Media: Pre-warming the aqueous medium to 37°C before adding the room temperature DMSO stock can sometimes prevent precipitation.
 - Maintain Low DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.5\%$) to minimize both solvent toxicity and its effect on compound solubility.

Issue 3: Inconsistent experimental results or loss of inhibitor activity over time.

- Possible Cause: The inhibitor may be degrading in the DMSO stock solution or in the experimental medium.
- Troubleshooting Steps:
 - Proper Storage: Confirm that the DMSO stock solution has been stored correctly at -80°C in single-use aliquots to prevent degradation from repeated freeze-thaw cycles.
 - Fresh Stock: Prepare a fresh stock solution from the powdered compound to rule out degradation of the existing stock.
 - Stability in Media: The inhibitor may not be stable in the aqueous, buffered environment of the cell culture medium over long incubation periods. Consider refreshing the medium with a freshly diluted inhibitor for long-term experiments.
 - Cellular Metabolism: The cells themselves may be metabolizing the inhibitor into an inactive form.

Data Presentation

Table 1: Solubility of "ALK Kinase Inhibitor-1" in DMSO (Examples from various suppliers)

Supplier Reference	CAS Number	Molecular Weight	Reported Solubility in DMSO
TargetMol (SAR348830)	1462949-64-9	537.65	25 mg/mL (46.5 mM)
MedChemExpress (HY-13464)	1197958-12-5	529.01	50 mg/mL (94.52 mM)
Selleck Chemicals (E2836)	761436-81-1	562.48	100 mg/mL (177.78 mM)
MedchemExpress (ALK kinase inhibitor-1)	1462949-64-9	537.65	100 mg/mL (185.99 mM)

Note: This table illustrates the variability in compounds marketed as "**ALK kinase inhibitor-1**." Always refer to the product-specific datasheet.

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years
In DMSO	-80°C	6 months to 1 year
In DMSO	-20°C	Up to 1 month

Experimental Protocols

Protocol 1: Kinetic Solubility Assessment in Aqueous Buffer

Objective: To determine the kinetic solubility of **ALK kinase inhibitor-1** in a relevant aqueous buffer (e.g., PBS, pH 7.4).

Methodology:

- Prepare a high-concentration stock solution of the inhibitor in 100% DMSO (e.g., 10 mM).
- In a 96-well plate, add the DMSO stock solution to the aqueous buffer to achieve a range of final concentrations (e.g., 1, 2, 5, 10, 20, 50, 100 μ M). Ensure the final DMSO concentration is consistent across all wells (e.g., 1%).
- Include a buffer-only control.
- Seal the plate and incubate at room temperature for 1-2 hours with gentle shaking.
- Measure the turbidity of each well using a plate reader at a wavelength of 620 nm.
- The kinetic solubility is the highest concentration at which the turbidity is not significantly different from the buffer-only control.

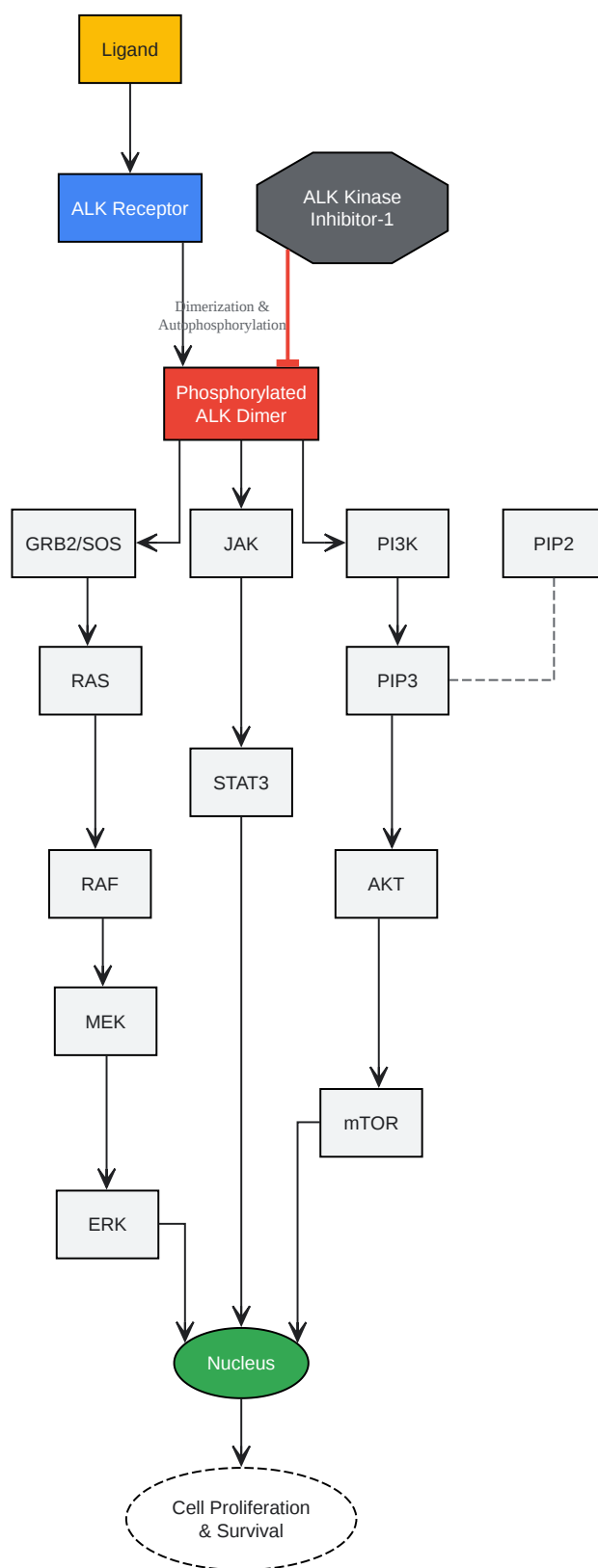
Protocol 2: DMSO Stock Solution Stability Assessment

Objective: To evaluate the stability of the **ALK kinase inhibitor-1** in a DMSO stock solution over time at different storage temperatures.

Methodology:

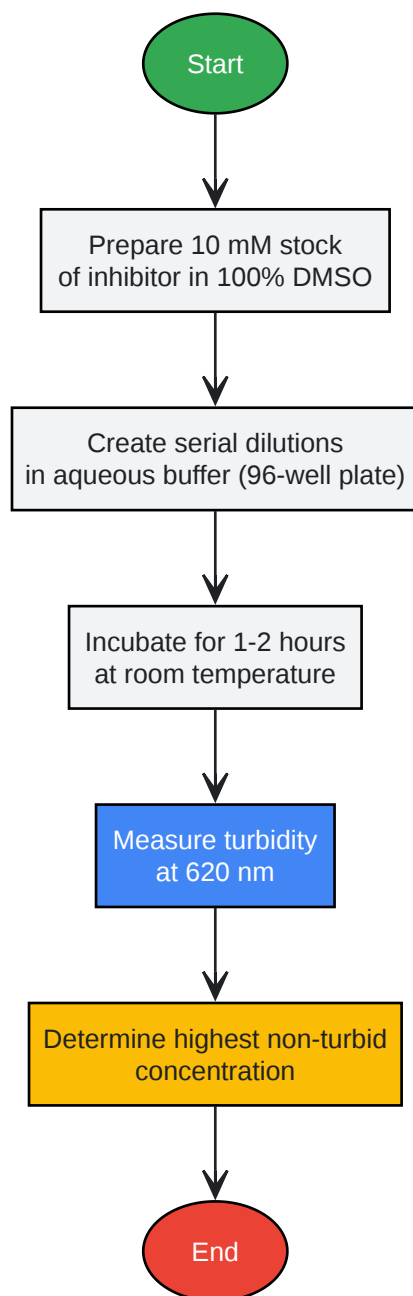
- Prepare a fresh, concentrated stock solution of the inhibitor in anhydrous DMSO.
- Aliquot the stock solution into multiple vials for each storage condition to be tested (e.g., room temperature, 4°C, -20°C, and -80°C).
- At designated time points (e.g., 0, 1, 2, 4, 8, 12 weeks), retrieve one aliquot from each storage condition.
- Analyze the concentration and purity of the inhibitor in each aliquot using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Compare the results to the initial (time 0) sample to determine the percentage of degradation over time under each storage condition.

Mandatory Visualizations



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Caption: Simplified ALK signaling pathway and the point of intervention for ALK kinase inhibitors.



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Caption: Workflow for determining the kinetic solubility of **ALK kinase inhibitor-1**.

Caption: Logical troubleshooting guide for inhibitor precipitation issues.

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